

A meta-analysis of predation studies on *Cepaea nemoralis*

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A Comparative Guide to Predation on *Cepaea nemoralis*

The grove snail, *Cepaea nemoralis*, is a classic model organism for studying the effects of predation and natural selection. Its pronounced shell polymorphism, in terms of both color and banding patterns, has provided a rich field for researchers investigating predator-prey dynamics. This guide synthesizes findings from numerous studies to offer a comparative overview of predation on this species, focusing on predator-specific selective pressures and the adaptive significance of shell characteristics.

Predator-Specific Predation Rates and Preferences

Predation on *Cepaea nemoralis* is primarily attributed to avian and mammalian predators, with distinct preferences and hunting strategies observed between these groups. Thrushes, particularly the song thrush (*Turdus philomelos*), are significant avian predators, while rodents such as field mice (*Apodemus sylvaticus*) represent key mammalian predators.^{[1][2]}

A study that analyzed 2000 terrestrial snail shells found that 26.5% showed evidence of avian predation and 36.8% had been preyed upon by mammals.^[3] This research highlighted a clear preference by birds for *Cepaea nemoralis*, which constituted 82.3% of all bird-predated shells.^[4] In contrast, mice showed a preference for the Burgundy snail (*Helix pomatia*).^[3]

Table 1: Predator Preference for Snail Species

Predator	Preferred Prey	Avoided Prey
Birds (Thrushes)	<i>Cepaea nemoralis</i> [3] [4]	<i>Helix pomatia</i> , <i>B. fruticum</i> , <i>H. obvia</i> [4]
Mice	<i>Helix pomatia</i> [3]	<i>Cepaea nemoralis</i> (in some contexts)

Predator preference also extends to specific morphs within *Cepaea nemoralis*. Mice have been observed to avoid pink, mid-banded snails while favoring brown, mid-banded morphs, which are often ignored by birds.[\[3\]](#) Furthermore, birds tend to select larger individuals, a preference not shared by mice.[\[3\]](#)

The Role of Shell Polymorphism in Differential Predation

The variation in shell color (typically yellow, pink, or brown) and the presence or absence of up to five bands are genetically determined traits that influence the survival of *Cepaea nemoralis* in different environments.[\[1\]](#)[\[5\]](#)[\[6\]](#) This polymorphism is maintained, in large part, by visual selection from predators.[\[6\]](#)

Camouflage and Habitat Matching

The prevailing hypothesis is that different shell morphs offer varying degrees of camouflage depending on the habitat.[\[6\]](#)[\[7\]](#) Banded snails are more commonly found in heterogeneous environments like hedgerows, while unbanded snails are more prevalent against uniform backgrounds such as woodlands.[\[7\]](#) Similarly, yellow and unbanded shells are often found in more open habitats.[\[1\]](#)

A study modeling avian vision found that, on average, banded morphs were more conspicuous than unbanded ones.[\[5\]](#) The crypsis of different morphs was highly dependent on the habitat; snails were most cryptic against dry vegetation and most conspicuous on bare ground.[\[5\]](#) For instance, in a study conducted at a site with a relatively uniform habitat, thrushes preyed disproportionately on banded snails (56.3% of predated snails were banded, while they only made up 47.1% of the population).[\[7\]](#)

Table 2: Predation on *Cepaea nemoralis* Morphs by Different Predators

Predator	Preferred Morphs	Avoided Morphs	Notes
Birds (Thrushes)	Conspicuous morphs relative to the background[6][7]	Cryptic morphs relative to the background[6][7]	Preference can change with season and background color[2][5]
Mice	Brown mid-banded[3], Yellow unbanded and one-banded[2]	Pink mid-banded[3]	May also be influenced by shell strength[2]

Shell Strength as an Anti-Predator Defense

Beyond visual crypsis, shell strength provides a crucial defense mechanism, particularly against crushing predators like mice.[2] Research has shown that shell strength varies among different morphs. Pink shells have been found to be stronger than yellow ones, and banded shells are stronger than unbanded ones.[2][8] The labium (the lip of the shell opening), which is often attacked by mice, is generally thicker and more resistant to crushing than the apex, which is typically targeted by birds.[2][8] This suggests that the selective pressures exerted by different predators may drive the evolution of multiple anti-predator traits in *Cepaea nemoralis*. [2]

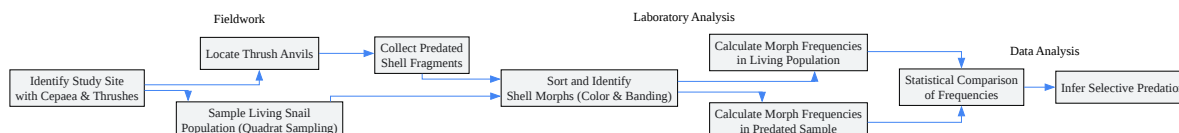
Experimental Methodologies

A variety of experimental protocols have been employed to study predation on *Cepaea nemoralis*.

Field Observation and Collection

A common method involves collecting and analyzing shells from predator "anvils," which are typically stones used by thrushes to break open snail shells.[7] By comparing the frequencies of different morphs in the predated shell fragments to their frequencies in the living population in the surrounding area, researchers can infer selective predation.[7]

The general workflow for such an experiment is as follows:



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Fig. 1: Workflow for a typical thrush predation study.

Shell Strength Measurement

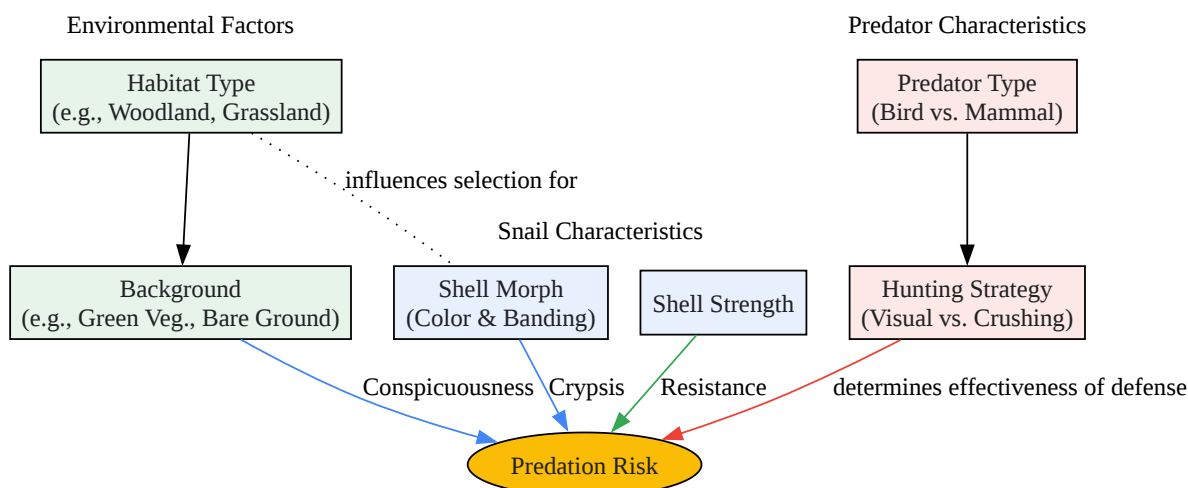
To quantify shell strength as an anti-predator trait, researchers collect adult snails and measure the force required to crush their shells.[2]

Protocol for Shell Strength Analysis:

- **Snail Collection:** Adult *Cepaea nemoralis* of various morphs are collected from the field.[2]
- **Morph Identification:** Shells are categorized based on background color and banding pattern. [2]
- **Shell Crushing:** A device, such as a universal testing machine, is used to apply a continuous, increasing force to a specific part of the shell (e.g., the apex or labium) until it fractures. The maximum force sustained is recorded as the shell strength.[8]
- **Thickness Measurement:** The thickness of the shell at the point of fracture is measured, often using calipers.[2][8]
- **Statistical Analysis:** A General Linear Model (GLM) or similar statistical test is used to determine the effects of shell color, banding pattern, and thickness on shell strength.[2][8]

Logical Relationships in Predation Risk

The risk of predation for an individual *Cepaea nemoralis* is not determined by a single factor but by a complex interplay of genetic traits, environmental conditions, and predator characteristics.



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Fig. 2: Factors influencing predation risk in *Cepaea nemoralis*.

In conclusion, the extensive research on *Cepaea nemoralis* predation demonstrates a complex system of selective pressures. Both avian and mammalian predators act as significant evolutionary forces, shaping the distribution and frequency of shell morphs through differential predation. The interplay between camouflage, habitat, and physical defenses like shell strength highlights the multifaceted nature of anti-predator adaptations in this species.

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